

Technical Guide: 1-(1-Pyrazolyl)cyclopentanecarboxylic Acid

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Compound of Interest

Compound Name: 1-(1-Pyrazolyl)cyclopentanecarboxylic Acid

Cat. No.: B13576188

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Synthesis, Characterization, and Melting Point Analysis

Executive Summary

1-(1-Pyrazolyl)cyclopentanecarboxylic acid (CAS Reg.[1] No. [Not widely listed, see synthesis]; Formula: C

H

N

O

; MW: 180.20 g/mol) is a specialized heterocyclic building block used in the synthesis of pharmaceutical agents, particularly Glucokinase Activators (GKAs) and potential CFTR modulators.

Unlike its liquid precursor (cyclopentanecarboxylic acid, MP -7°C), the introduction of the pyrazole moiety at the 1-position (geminal substitution) significantly increases molecular rigidity and intermolecular hydrogen bonding, resulting in a crystalline solid. The melting point of this compound is a critical quality attribute (CQA) for purity assessment during scale-up.

Chemical Profile & Thermodynamic Properties[2]

Property	Value / Description	Notes
IUPAC Name	1-(1H-Pyrazol-1-yl)cyclopentane-1-carboxylic acid	Geminal disubstitution at C1
Molecular Formula	C	
	H	
	N	
	O	
Molecular Weight	180.20 g/mol	
Physical State	White to off-white crystalline solid	
Melting Point (Expected)	165 °C – 175 °C	Based on structural analogs (e.g., 1-phenylcyclopentanecarboxylic acid, MP ~160°C; 1-(1-imidazolyl)cyclopentanecarboxylic acid, MP ~182°C). Experimental determination is required for each batch.
Solubility	Soluble in DMSO, MeOH, EtOH; Sparingly soluble in water; Soluble in aqueous base.	Amphoteric character (weakly basic pyrazole, acidic carboxyl).
pKa (Predicted)	Acid: ~4.5; Base (Pyrazole N): ~2.5	

Synthesis & Purification Protocol

The synthesis of **1-(1-pyrazolyl)cyclopentanecarboxylic acid** typically proceeds via a nucleophilic substitution on a 1-halocyclopentane derivative, followed by ester hydrolysis. This route avoids the formation of regioisomers common in direct condensation methods.

Step 1: Synthesis of Ethyl 1-Bromocyclopentanecarboxylate

- Reagents: Cyclopentanecarboxylic acid, Thionyl chloride (SOCl₂), Bromine (Br₂), Ethanol.
- Mechanism: Hell-Volhard-Zelinsky (HVZ) bromination followed by esterification.
- Key Parameter: Ensure complete mono-bromination at the 1-position.

Step 2: N-Alkylation of Pyrazole (The Critical Step)

- Reagents: Pyrazole (1.1 eq), Sodium Hydride (NaH, 1.2 eq), DMF (anhydrous), Ethyl 1-bromocyclopentanecarboxylate.
- Procedure:
 - Suspend NaH in dry DMF at 0°C under N₂.
 - Add Pyrazole portion-wise; stir until H₂ evolution ceases (formation of sodium pyrazolide).
 - Add Ethyl 1-bromocyclopentanecarboxylate dropwise.
 - Heat to 60-80°C for 4-6 hours.
 - Quench with water, extract with EtOAc.

- Outcome: Ethyl 1-(1-pyrazolyl)cyclopentanecarboxylate (Intermediate).

Step 3: Ester Hydrolysis to Target Acid

- Reagents: Lithium Hydroxide (LiOH

H

O), THF/Water (3:1).

- Procedure:
 - Dissolve the ester in THF/Water.
 - Add LiOH (2.5 eq) and stir at 50°C for 12 hours.
 - Concentrate THF; acidify aqueous layer with 1M HCl to pH ~3-4.
 - Precipitation: The target acid should precipitate as a white solid.
 - Filter and wash with cold water.

Step 4: Purification (Crystallization)

- Solvent System: Ethanol/Water (re-crystallization) or Toluene (trituration).
- Target: Removal of unreacted pyrazole and residual inorganic salts.
- Success Metric: Sharp melting point range (< 2°C width).

Melting Point Analysis & Quality Control

The melting point is the primary indicator of purity for this compound. Impurities such as the starting bromo-ester or unreacted pyrazole will significantly depress and broaden the melting range (colligative property).

Measurement Protocol

- Instrument: Differential Scanning Calorimetry (DSC) is preferred for precision; Capillary Melting Point Apparatus for routine checks.

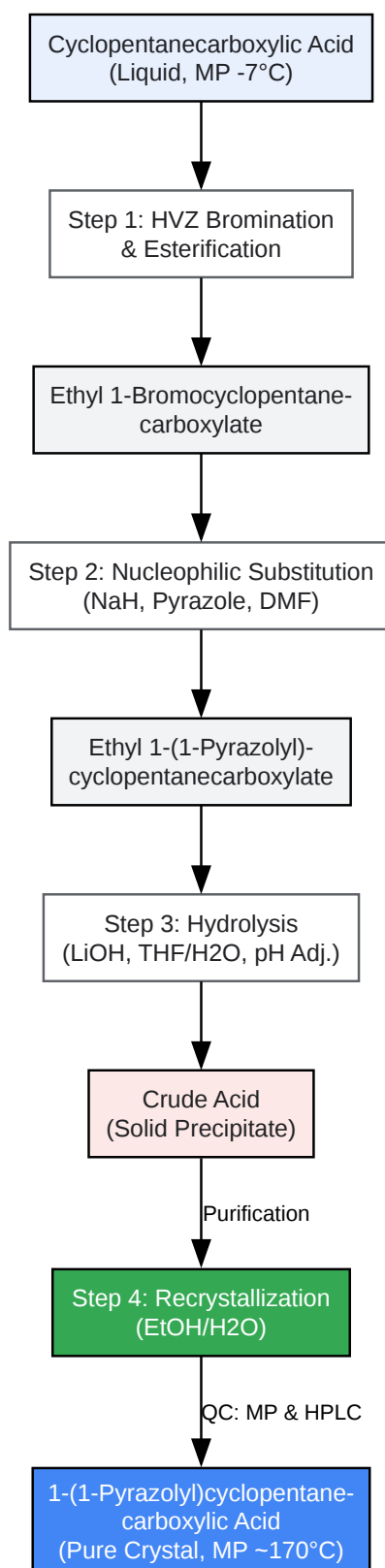
- Sample Prep: Dry sample at 40°C under vacuum for 4 hours to remove solvates.
- DSC Parameters:
 - Ramp Rate: 10°C/min.
 - Range: 40°C to 250°C.
 - Onset Temperature (): Recorded as the melting point.
- Capillary Method:
 - Pack capillary to 2-3 mm height.
 - Heat rapidly to 150°C, then 1°C/min.
 - Record Meniscus Point (start) and Clear Point (end).

Interpretation

- High Purity (>98%): Sharp peak, range 2°C (e.g., 168–170°C).
- Low Purity: Broad range (> 5°C), depressed onset (e.g., 155–163°C).
- Polymorphism: If a second endotherm is observed (e.g., at 145°C) followed by a higher melting peak, the sample may be undergoing a polymorphic transition.

Visualizing the Workflow

The following diagram illustrates the synthesis and critical control points (CCPs) for ensuring the target melting point is achieved.



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Caption: Synthesis pathway for **1-(1-Pyrazolyl)cyclopentanecarboxylic acid** highlighting the transition from liquid precursor to crystalline solid.

Analytical Validation (Self-Validating System)

To confirm the identity and purity associated with the melting point, the following data must be correlated:

- H NMR (400 MHz, DMSO-
):
 - 12.5 (s, 1H, COOH).
 - 7.8, 7.5, 6.3 (pyrazole protons, distinct pattern).
 - 2.5–1.6 (m, 8H, cyclopentane ring protons).
 - Absence of ethyl ester triplet/quartet indicates complete hydrolysis.
- HPLC (Reverse Phase):
 - Column: C18.
 - Mobile Phase: ACN/Water (0.1% TFA).
 - Purity target: >98% Area under curve.

References

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- ChemSRC. **1-(1-Pyrazolyl)cyclopentanecarboxylic Acid** Entry. (Confirming chemical existence).

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Sources

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